Solubility Profile & Stability Management: 3-Bromofuran-2-sulfonyl Chloride[1]

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Compound of Interest

Compound Name:	*3-Bromofuran-2-sulfonyl chloride*
CAS No.:	*930111-08-3*
Cat. No.:	*B2637937*

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Executive Summary

3-Bromofuran-2-sulfonyl chloride is a highly reactive electrophilic intermediate used primarily in the synthesis of sulfonamide-based pharmacophores.[1] Unlike robust benzenesulfonyl chlorides, furan-based sulfonyl chlorides exhibit significant hydrolytic instability and thermal sensitivity.[1]

This guide addresses a critical gap in standard databases: the lack of static solubility data for this specific isomer. Because the compound degrades rapidly in protic media, "solubility" cannot be decoupled from "stability."[1] This document provides a Solvent Compatibility Matrix, a Degradation Mechanism Analysis, and a Self-Validating Experimental Protocol to determine solubility limits without compromising sample integrity.

Physicochemical Context

To understand the solubility profile, we must first analyze the structural determinants of the molecule.[1]

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- Lipophilicity (Estimated LogP): ~1.5 – 2.[1]1. The bromine atom increases lipophilicity relative to the parent furan-2-sulfonyl chloride, enhancing solubility in non-polar organic solvents.[1]
- Electronic Character: The furan ring is electron-rich (π-excessive), but the sulfonyl chloride group is strongly electron-withdrawing.[1] The bromine at the 3-position exerts an inductive withdrawing effect (-I), potentially making the sulfonyl sulfur more electrophilic and thus more susceptible to nucleophilic attack (hydrolysis) than the non-brominated parent.[1]
- Physical State: Likely a low-melting solid or viscous oil at room temperature.[1]

Critical Solubility vs. Stability Trade-off

Researchers often mistake decomposition for dissolution.[1] In protic solvents (alcohols, wet acetonitrile), the compound may appear to dissolve rapidly; in reality, it is converting into 3-bromofuran-2-sulfonic acid or a sulfonate ester.[1]

Solvent Compatibility Matrix

The following profile categorizes solvents based on solubility power and chemical inertness.

Table 1: Solubility & Stability Profile

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Solvent Class	Representative Solvents	Solubility Potential	Stability Risk	Recommendation
Chlorinated Hydrocarbons	Dichloromethane (DCM), Chloroform, 1,2-DCE	High (>200 mg/mL)	Low (If acid-free)	Primary Choice for reaction and handling.[1]
Polar Aprotic	THF, 2-MeTHF, Ethyl Acetate	High	Low to Moderate	Excellent for synthesis; ensure THF is peroxide-free and dry.[1]
Polar Aprotic (High Dielectric)	Acetonitrile (MeCN), DMF, DMAc	Very High	Moderate	Use anhydrous only.[1] Trace water in DMF accelerates hydrolysis rapidly.[1]
Aromatic Hydrocarbons	Toluene, Xylene	Moderate to High	Very Low	Ideal for storage or heating; low dielectric constant prevents ionization.[1]
Aliphatic Hydrocarbons	Hexanes, Heptane, Pentane	Low (<10 mg/mL)	Very Low	Use as an anti-solvent for precipitation/crystallization.[1]
Protic Solvents	Water, Methanol, Ethanol, Isopropanol	N/A (Reacts)	Critical Failure	DO NOT USE. Rapid solvolysis occurs.[1]

Mechanistic Insight: The Solvolysis Trap

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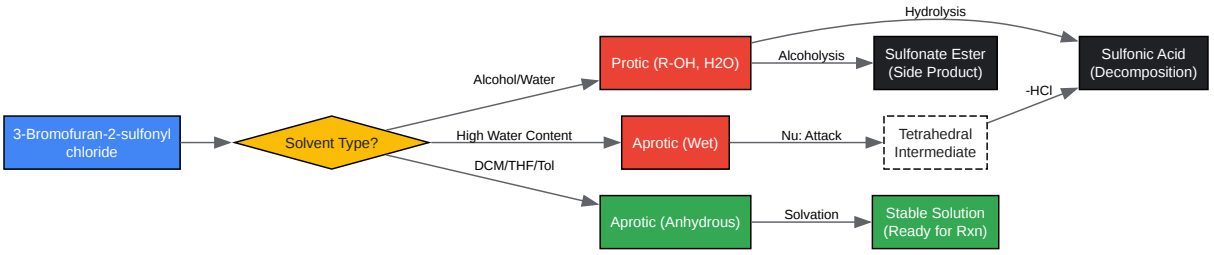
Understanding the degradation mechanism is essential for interpreting solubility data.[1] In the presence of water (even atmospheric moisture), the sulfonyl chloride undergoes nucleophilic substitution.[1]

Figure 1: Degradation Pathway & Solvent Selection Logic[1]



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Caption: Decision tree illustrating the fate of **3-Bromofuran-2-sulfonyl chloride** based on solvent class and water content.

Experimental Protocol: Kinetic Solubility Determination

Objective: Determine the maximum solubility in a target solvent (e.g., DCM or Toluene) while validating chemical stability. Standard gravimetric methods are insufficient due to potential hygroscopicity and reactivity.[1]

Reagents & Equipment[1][2][3][4][5][6]

- Analyte: **3-Bromofuran-2-sulfonyl chloride** (>95% purity).[1][2]
- Solvent: Anhydrous Dichloromethane (DCM) or Toluene (dried over 4Å molecular sieves).[1]
- Quench Solution: 2.0 M Dimethylamine in THF (for derivatization).

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- Analysis: HPLC-UV or 1H-NMR.

Step-by-Step Methodology

- Preparation of Saturated Solution:
  - Add 100 mg of analyte to a 2 mL HPLC vial.[1]
  - Add 500 µL of the target anhydrous solvent.[1]
  - Vortex for 60 seconds at room temperature (25°C).
  - Observation: If fully dissolved, add another 50 mg and repeat until undissolved solid remains.[1]
- Equilibration (Fast-Track):
  - Due to instability, do not equilibrate for 24 hours. Shake for 30 minutes.
  - Centrifuge at 10,000 rpm for 2 minutes to pellet undissolved solids.
- Derivatization (The "Self-Validating" Step):
  - Why: Direct injection of sulfonyl chlorides into HPLC (aqueous mobile phase) causes on-column hydrolysis, yielding false peaks.[1]
  - Action: Take 10 µL of the supernatant and inject it immediately into 500 µL of the Quench Solution (Dimethylamine).
  - Result: This instantly converts the chloride to the stable sulfonamide.[1]
- Quantification:
  - Analyze the sulfonamide derivative via HPLC.[1]
  - Compare the peak area against a calibration curve of the sulfonamide derivative.[1]
  - Back-calculate the concentration of the sulfonyl chloride.

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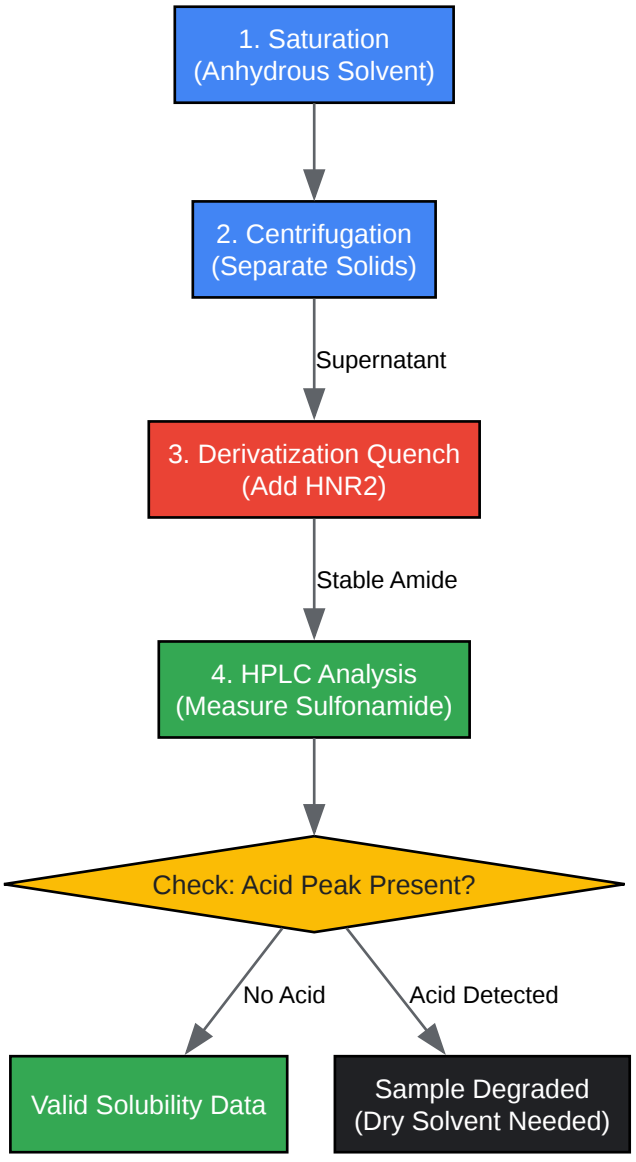
Figure 2: Workup & Validation Workflow



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Caption: Workflow for determining solubility via derivatization to avoid hydrolysis artifacts.

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